

Application Notes and Protocols for JP-153

Stock Solution Preparation

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Compound of Interest

Compound Name: JP-153

Cat. No.: B11934191

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **JP-153**, a potent inhibitor of the Src-FAK-Paxillin signaling pathway.

Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Introduction to JP-153

JP-153 is a small molecule inhibitor that targets the Src-FAK-Paxillin signaling complex.^{[1][2]} It functions by inhibiting the Src-dependent phosphorylation of paxillin at tyrosine 118 (Y118) and the subsequent downstream activation of Akt at serine 473 (S473).^{[1][2][3][4]} This inhibition has been shown to reduce VEGF-induced migration and proliferation in retinal endothelial cells, making **JP-153** a valuable tool for studying and potentially treating neovascular eye diseases.

^{[1][3]}

Chemical and Physical Properties

A summary of the key chemical and physical properties of **JP-153** is provided in the table below.

Property	Value
Molecular Formula	C ₂₁ H ₁₉ NO ₅
Molecular Weight	365.38 g/mol
Appearance	Solid, Pale purple to light pink
CAS Number	1802937-26-3

Data sourced from MedchemExpress[1]

Solubility

Proper solubilization is critical for the efficacy of **JP-153** in in vitro and in vivo experiments. The recommended solvent and solubility information is detailed below.

Solvent	Solubility	Notes
DMSO	≥ 200 mg/mL (547.38 mM)	Use newly opened, anhydrous DMSO as it is hygroscopic, which can affect solubility. Saturation is unknown beyond this concentration.

Data sourced from MedchemExpress[1]

Experimental Protocols

Preparation of a 10 mM JP-153 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **JP-153** in Dimethyl Sulfoxide (DMSO).

Materials:

- **JP-153** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade

- Sterile, conical-bottom microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.
- Weighing **JP-153**: Accurately weigh the desired amount of **JP-153** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3654 mg of **JP-153** (Molecular Weight = 365.38 g/mol).
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the **JP-153** powder. For the example above, add 100 μ L of DMSO.
- Dissolution: Tightly cap the vial and vortex thoroughly until the **JP-153** is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure no particulates are present.
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
- Labeling: Clearly label each aliquot with the compound name (**JP-153**), concentration (10 mM), solvent (DMSO), and date of preparation.

Storage and Stability

Proper storage is essential to maintain the biological activity of the **JP-153** stock solution.

Storage Temperature	Shelf Life	Special Instructions
-80°C	6 months	Recommended for long-term storage.
-20°C	1 month	Suitable for short-term storage.

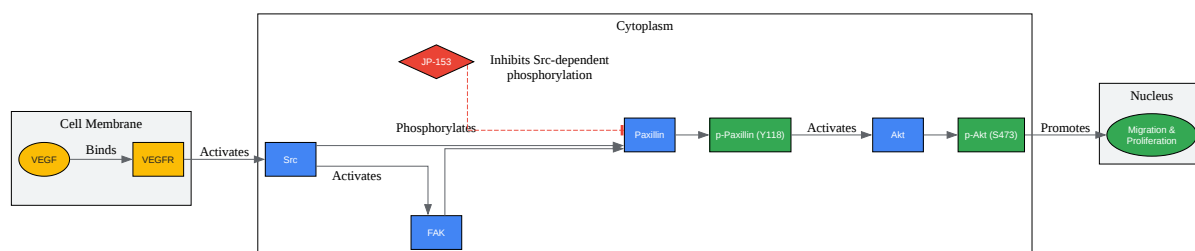
Data sourced from MedchemExpress[1]

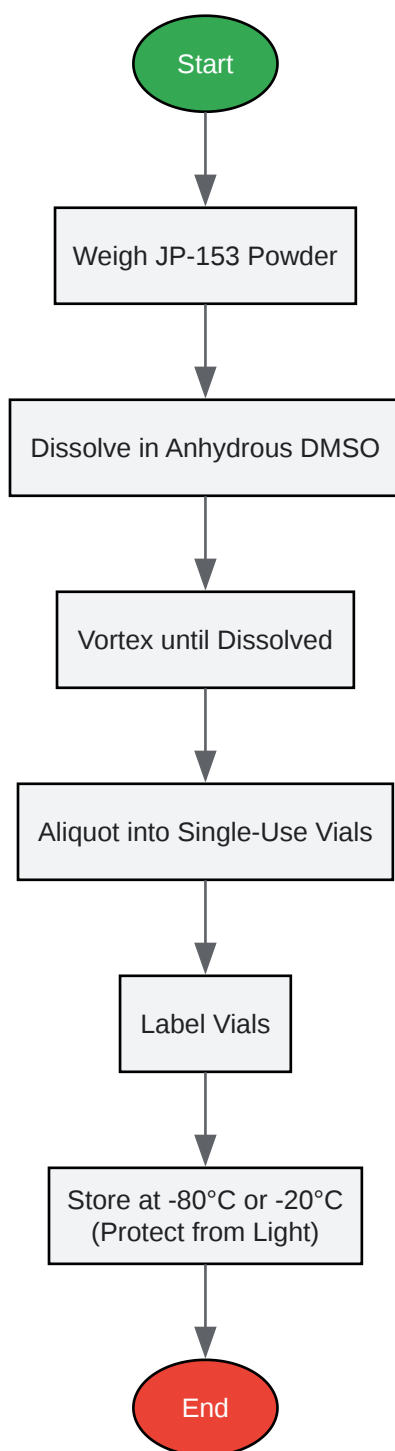
Important Considerations:

- **Protect from Light:** **JP-153** is light-sensitive. Store stock solutions in amber-colored vials or wrap clear vials in aluminum foil.[1]
- **Avoid Repeated Freeze-Thaw Cycles:** Aliquoting into single-use volumes is highly recommended to preserve the integrity of the compound.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway targeted by **JP-153** and the experimental workflow for preparing the stock solution.





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